

Proper Disposal Procedures for Iodoethane-2-13C

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Compound of Interest

Compound Name: Iodoethane-2-13C

CAS No.: 54073-41-5

Cat. No.: B1600969

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Executive Summary: Immediate Action Plan

Stop. Before handling any waste, verify the following three parameters:

- **Isotope Status:** **Iodoethane-2-13C** is a stable isotope labeled compound. It is NOT radioactive and must be disposed of as chemical hazardous waste, not radiological waste.
- **Segregation:** This is a Halogenated Solvent. Do NOT mix with non-halogenated solvents (e.g., acetone, methanol) or aqueous waste. Mixing significantly increases disposal costs and violates standard safety protocols.
- **Stability:** Check for the presence of a stabilizer (typically Copper). If the liquid has turned dark brown/violet, free iodine may be present, increasing oxidative hazards.

Chemical Profile & Hazard Identification

To properly dispose of **Iodoethane-2-13C**, you must first understand its regulatory identity.^{[1][2]}
The

C label does not alter the chemical toxicity or flammability profile compared to unlabeled iodoethane (ethyl iodide), but it significantly increases the financial value, necessitating careful inventory management before disposal.

Technical Specifications

Parameter	Data
Chemical Name	Iodoethane-2-13C (Ethyl Iodide-2-13C)
CAS Number	54073-41-5 (Labeled) / 75-03-6 (Unlabeled generic)
Physical State	Colorless to light reddish-brown liquid
Flash Point	~53°C (127°F) - Flammable
Boiling Point	72°C
Density	~1.95 g/mL (Heavier than water)
Solubility	Sparingly soluble in water; miscible with alcohol/ether

Key Hazards (GHS Classification)

- Flammable Liquid (Category 3): Vapor/air mixtures are explosive above 53°C.
- Acute Toxicity (Oral/Inhalation): Harmful if swallowed or inhaled.[1] Narcotic effects possible. [3]
- Sensitizer: Respiratory and skin sensitizer.[1]
- Light/Moisture Sensitive: Decomposes to release toxic Iodine () gas and Hydrogen Iodide (HI).

Regulatory Framework (RCRA & DOT)

RCRA Waste Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), **Iodoethane-2-13C** must be characterized as follows:

- Characteristic Waste:D001 (Ignitable).[4]

- **Listed Waste:** It is not explicitly U-listed (unlike Methyl Iodide, U138). However, it must be treated as a toxic halogenated solvent.
- **Halogen Content:** High iodine content classifies this strictly as Halogenated Waste.

DOT Transport Classification

When preparing for off-site disposal, the waste vendor will require a Department of Transportation (DOT) classification. While specific vendor profiles vary, the two most common assignments are:

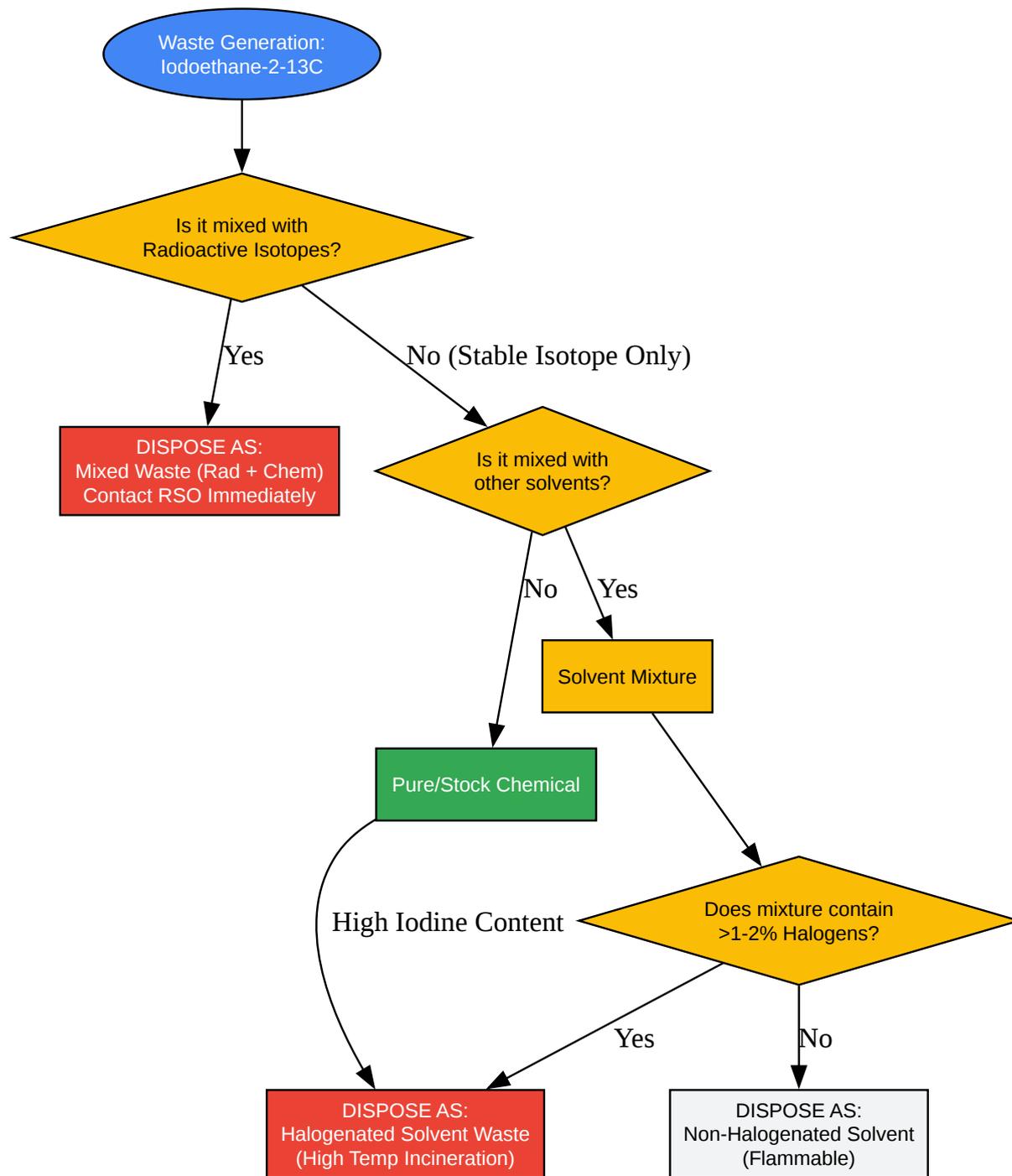
- **Primary:** UN 1993, Flammable liquids, n.o.s.^{[3][5]} (Ethyl Iodide), Class 3, PG III.^{[1][3]}
- **Alternative (Toxic Focus):** UN 2810, Toxic, liquids, organic, n.o.s. (Ethyl Iodide), Class 6.1, PG III.^[1]

Note: Always consult your institution's EHS officer or the specific waste vendor profile, as the presence of stabilizers or mixtures may alter the UN assignment.

Step-by-Step Disposal Protocol

Waste Segregation Logic

The most critical operational error is mixing halogenated and non-halogenated wastes. Halogenated wastes require high-temperature incineration (>1100°C) to prevent the formation of dioxins and furans, making them significantly more expensive to process.



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Figure 1: Decision logic for segregating **Iodoethane-2-13C** waste streams. Note that even small amounts of ethyl iodide can contaminate a non-halogenated stream, forcing the entire volume to be treated as halogenated.

Containerization & Labeling[2]

- Container Selection: Use Amber Glass bottles with PTFE-lined caps. Avoid metal containers (unless stainless steel) due to potential corrosion from free iodine. High-density polyethylene (HDPE) is acceptable for short-term waste storage but glass is preferred to monitor decomposition.
- Add Stabilizer (Optional): If the waste will be stored for an extended period, ensure a copper chip is present to scavenge free iodine.
- Labeling:
 - Affix a hazardous waste tag immediately upon the first drop of waste.
 - Constituents: List "**Iodoethane-2-13C**" (or Ethyl Iodide).[1][3]
 - Hazards: Check "Flammable" and "Toxic".

Neutralization (Bench-Scale Only)

For small residual amounts (<5 mL) in glassware:

- Rinse glassware with ethanol.
- Collect rinsate in the Halogenated Waste container.
- Do NOT attempt to neutralize bulk quantities via hydrolysis without a specific, approved protocol, as this generates ethanol and hydroiodic acid (HI), creating a secondary corrosive hazard.

Spill Response Protocol

Iodoethane spills require immediate attention due to the density of the vapors (heavier than air) and potential for respiratory sensitization.



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Figure 2: Operational workflow for responding to **Iodoethane-2-13C** spills. Note: Standard paper towels are insufficient; use activated carbon or specific organic absorbents to suppress vapors.

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